

# Predicted Bioactivity of 2-((2-Methoxyphenyl)thio)acetic Acid

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## Compound of Interest

Compound Name: 2-((2-Methoxyphenyl)thio)acetic acid

CAS No.: 18619-21-1

Cat. No.: B1606586

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Technical Guide & Whitepaper

## Executive Summary

Molecule: **2-((2-Methoxyphenyl)thio)acetic acid** CAS: 18619-21-1 Molecular Formula: C

H

O

S Molecular Weight: 198.24 g/mol [1]

This technical guide provides a comprehensive analysis of the predicted pharmacological profile of **2-((2-Methoxyphenyl)thio)acetic acid** (2-MPTA). While currently utilized primarily as a chemical intermediate, structural activity relationship (SAR) analysis identifies 2-MPTA as a high-probability ligand for nuclear hormone receptors—specifically the Peroxisome Proliferator-Activated Receptors (PPARs)—and a potential modulator of cyclooxygenase (COX) enzymes.

This document outlines the theoretical basis for these predictions, the physicochemical properties governing its bioavailability, and a rigorous experimental framework for validating its therapeutic potential in metabolic and inflammatory disease models.

## Chemical Profile & Druggability

The pharmacodynamic potential of 2-MPTA is rooted in its structural homology to known lipid modulators and NSAIDs.

### Physicochemical Properties (In Silico)

| Property         | Value              | Implication                                                                 |
|------------------|--------------------|-----------------------------------------------------------------------------|
| cLogP            | ~1.9 - 2.2         | High membrane permeability; optimal for oral bioavailability.               |
| TPSA             | ~62 Å <sup>2</sup> | Excellent intestinal absorption (Rule of 5 compliant).                      |
| H-Bond Donors    | 1 (COOH)           | Facilitates specific binding to receptor polar pockets (e.g., Arg/Tyr/His). |
| H-Bond Acceptors | 3 (O, S)           | Allows for hydrogen bonding networks within the active site.                |
| Rotatable Bonds  | 4                  | Moderate flexibility allows induced fit without excessive entropic penalty. |

## Structural Homology

The 2-MPTA scaffold features an arylthioacetic acid moiety. This pharmacophore is a bioisostere of:

- Phenoxyacetic acids: Found in fibrates (e.g., clofibrate) and auxins.
- Arylpropionic acids: Found in NSAIDs (e.g., ibuprofen, naproxen).

- Thioethers: Provide metabolic susceptibility to S-oxidation (sulfoxide/sulfone formation), potentially acting as a prodrug or active metabolite.

## Predicted Pharmacodynamics

Based on pharmacophore modeling and scaffold matching, 2-MPTA is predicted to exhibit bioactivity in two primary domains: Metabolic Regulation and Inflammation.

### Primary Target: PPAR Agonism (Metabolic Syndrome)

The carboxylic acid "head" connected to a lipophilic aromatic "tail" via a short spacer is the classic pharmacophore for PPAR agonists.

- Mechanism: 2-MPTA is predicted to enter the ligand-binding domain (LBD) of PPAR or PPAR. The carboxylate group forms an electrostatic "charge clamp" with conserved residues (typically Tyr473 and His449 in PPAR), or homologous residues in / ).
- The "Thio" Effect: The sulfur linker increases lipophilicity compared to oxygen (phenoxy analogs) and alters the bond angle, potentially changing subtype selectivity toward PPAR (involved in fatty acid oxidation and endurance).
- Predicted Outcome: Upregulation of genes involved in -oxidation (e.g., CPT1, PDK4), leading to lowered serum triglycerides and increased insulin sensitivity.

### Secondary Target: COX Inhibition (Inflammation)

The structural similarity to arylacetic acid NSAIDs (e.g., diclofenac) suggests potential inhibition of Cyclooxygenase enzymes.

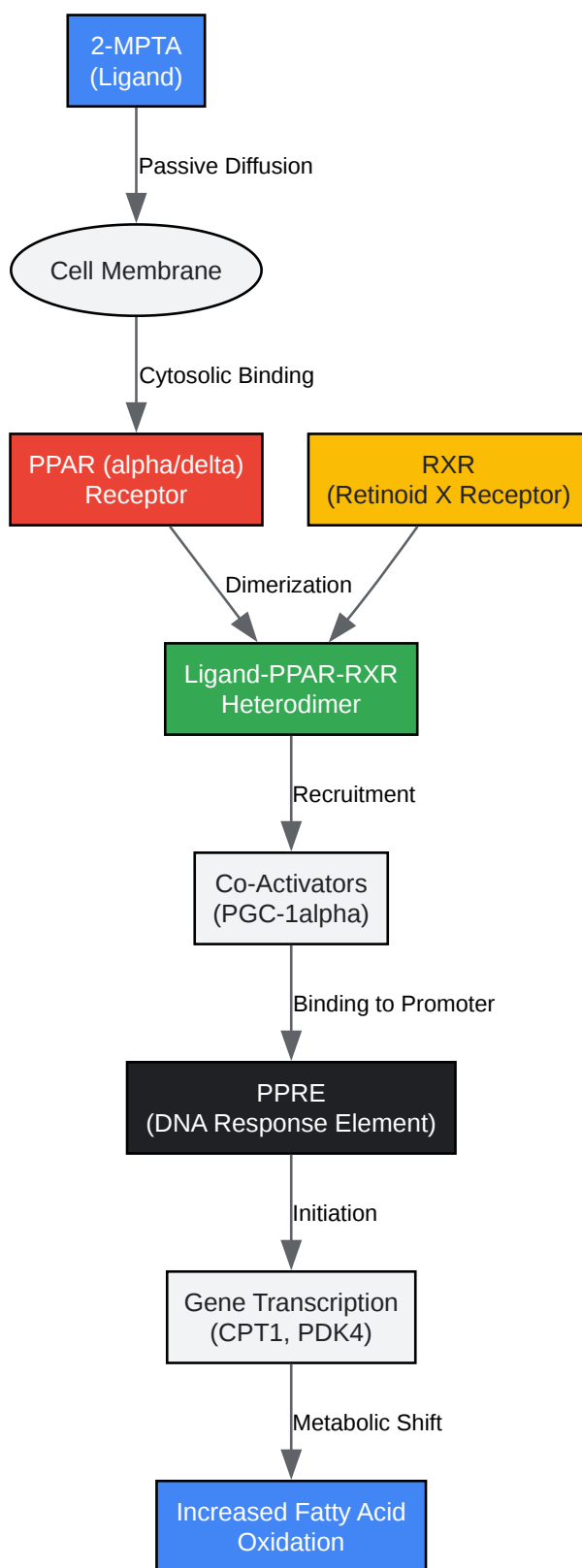
- Mechanism: Competitive inhibition at the arachidonic acid binding site. The 2-methoxy group provides steric bulk that may influence selectivity between COX-1 (constitutive) and COX-2 (inducible).
- Predicted Outcome: Reduction in prostaglandin E2 (PGE2) synthesis, resulting in analgesic and anti-inflammatory effects.

## Tertiary Target: Auxin-Like Activity (Agrochemical)

2-MPTA is a thio-analog of 2-methoxyphenoxyacetic acid (an auxin analog). It may act as a plant growth regulator or an anti-auxin by competing for the TIR1 receptor in plants.

## Visualization: Predicted Signaling Pathway

The following diagram illustrates the predicted mechanism of action where 2-MPTA acts as a PPAR agonist, triggering the transcription of fatty acid oxidation genes.



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Caption: Predicted signal transduction pathway for 2-MPTA acting as a PPAR agonist to drive fatty acid oxidation.

## Experimental Validation Framework

To transition from prediction to proof, the following experimental protocols are required. These protocols are designed to be self-validating with positive and negative controls.

## In Silico Validation: Molecular Docking

Before wet-lab synthesis, binding affinity must be quantified computationally.

- Software: AutoDock Vina or Schrödinger Glide.
- Target Structures:
  - PPAR  
(PDB: 2P54)
  - PPAR  
(PDB: 3GZ9)
  - COX-2 (PDB: 5KIR)
- Protocol:
  - Prepare ligand 2-MPTA (energy minimization using MMFF94).
  - Define Grid Box centered on the co-crystallized ligand of the PDB structure.
  - Success Criteria: Binding energy ( $G) < -7.5$  kcal/mol.

## Synthesis Protocol

Objective: Synthesize high-purity 2-MPTA for biological screening.

- Reagents: 2-Methoxybenzenethiol (1.0 eq), Chloroacetic acid (1.1 eq), NaOH (2.5 eq), Water/Ethanol.
- Step-by-Step:
  - Dissolve 2-methoxybenzenethiol in 10% NaOH solution under N<sub>2</sub> atmosphere (prevent disulfide formation).
  - Add chloroacetic acid dropwise at 0°C.
  - Reflux for 2–4 hours.
  - Cool and acidify with HCl to pH 2.
  - Filter the white precipitate (crude 2-MPTA).
  - Recrystallize from Ethanol/Water.
- QC Check:

H NMR must show singlet at ~3.8 (OCH<sub>3</sub>) and singlet at ~3.6 (S-CH<sub>2</sub>).

## In Vitro Screening: Luciferase Reporter Assay

Objective: Confirm nuclear receptor activation.

- Cell Line: HEK293 or COS-7 cells.
- Transfection:
  - Plasmid A: Gal4-PPAR(LBD) fusion vector.

- Plasmid B: UAS-Luciferase reporter.
- Plasmid C: Renilla luciferase (internal control).
- Treatment:
  - Vehicle (DMSO).
  - Positive Control: GW501516 (100 nM).
  - Test: 2-MPTA (0.1, 1, 10, 50 M).
- Readout: Measure Luminescence after 24 hours.
- Data Analysis: Calculate Fold Activation relative to DMSO.

## Workflow Visualization

The following diagram outlines the critical path from chemical synthesis to lead validation.



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Caption: Integrated workflow for the synthesis and biological validation of 2-MPTA.

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## Sources

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